

Molybdenum(III) Trichloride: A Comprehensive Technical Guide for Advanced Research

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Molybdenum(3+);trichloride

CAS No.: 13478-18-7

Cat. No.: B079302

[Get Quote](#)

Abstract

Molybdenum(III) trichloride (MoCl_3), a compound of significant interest in inorganic chemistry and materials science, serves as a critical precursor in the synthesis of a diverse array of organometallic and coordination complexes. Its unique electronic structure and reactivity profile have positioned it as a valuable catalyst and a building block for novel materials with applications ranging from polymer chemistry to medicinal research. This guide provides an in-depth exploration of the physical and chemical properties of MoCl_3 , offering a technical resource for researchers, scientists, and professionals in drug development. We will delve into its structural chemistry, synthesis protocols, reactivity, and emerging applications, with a focus on the underlying principles that govern its behavior.

Introduction: The Significance of Molybdenum in the +3 Oxidation State

Molybdenum is a transition metal renowned for its ability to exist in a wide range of oxidation states, from -2 to +6. This versatility is a cornerstone of its rich and varied chemistry. Molybdenum(III), with its d^3 electron configuration, presents a fascinating case study in coordination chemistry and catalysis. Molybdenum(III) trichloride, the focus of this guide, is a key entry point into the exploration of low-valent molybdenum chemistry. It is a dark red to purple crystalline solid that is highly sensitive to air and moisture, a characteristic that necessitates specialized handling techniques.^{[1][2]} Understanding the fundamental properties

of MoCl_3 is paramount for its effective utilization in both academic research and industrial applications.

Fundamental Properties of Molybdenum(III) Trichloride

A thorough understanding of the physical and chemical properties of MoCl_3 is essential for its handling, storage, and application. These properties are summarized in the table below, followed by a more detailed discussion.

Property	Value
Chemical Formula	MoCl_3
Molecular Weight	202.30 g/mol [1]
Appearance	Dark red, dark green to black, or purple crystalline solid[1][3]
Density	3.58 g/cm ³ [1]
Melting Point	Decomposes at 410 °C (770 °F; 683 K)[1]
Boiling Point	Not applicable (decomposes)
Solubility	Insoluble in water, ethanol, diethyl ether, and dilute hydrochloric acid.[1][4] Soluble in nitric acid and sulfuric acid.[4]
Magnetic Susceptibility (χ)	+43.0·10 ⁻⁶ cm ³ /mol[1]
Oxidation State	+3[2]

Discussion of Properties:

The insolubility of MoCl_3 in water and common organic solvents like ethanol and diethyl ether is a notable characteristic, suggesting a polymeric structure in the solid state.[1] Its solubility in oxidizing acids like nitric acid and sulfuric acid indicates a chemical reaction rather than simple dissolution. The compound's paramagnetic nature, as indicated by its positive magnetic

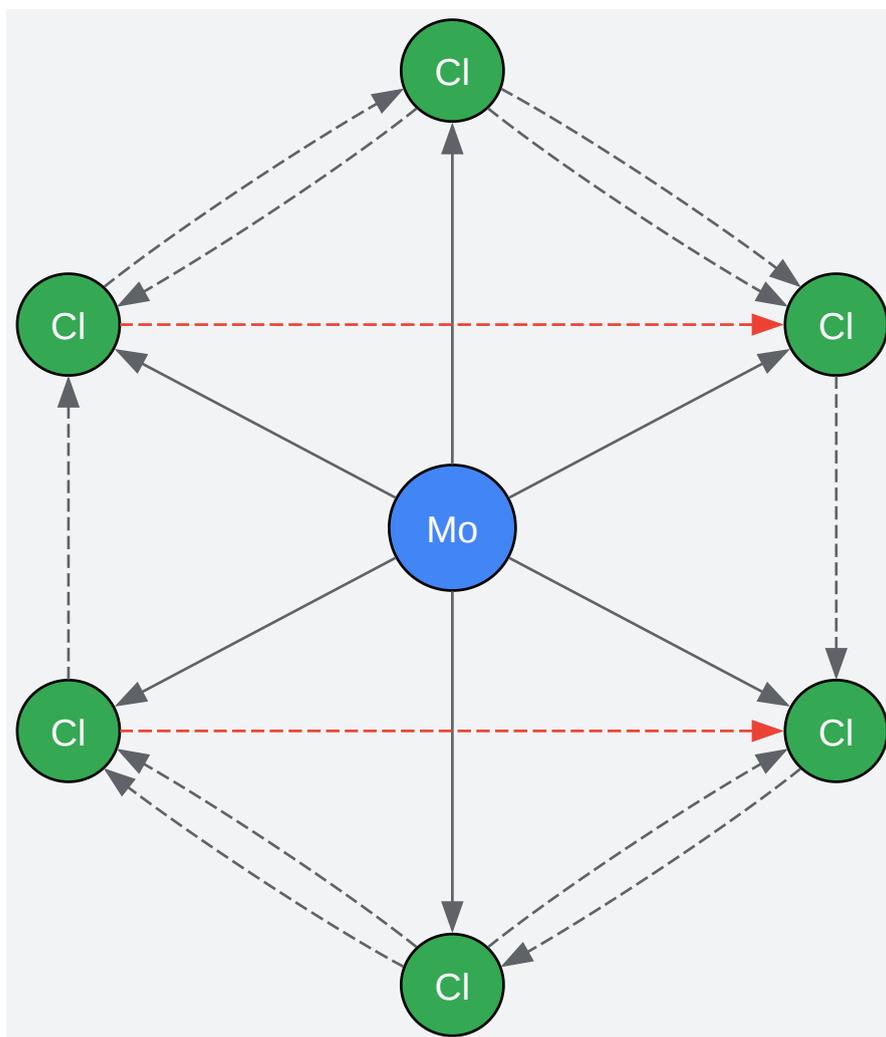
susceptibility, is consistent with the presence of unpaired electrons in the d-orbitals of the Mo(III) center.[1]

Structural Chemistry: The Polymorphism of MoCl₃

Molybdenum(III) trichloride is known to exist in at least two polymorphic forms, designated as α -MoCl₃ and β -MoCl₃. [1] The existence of these different crystal structures has a significant impact on the material's properties and reactivity.

The α -MoCl₃ Polymorph

The alpha form of Molybdenum(III) trichloride adopts a crystal structure analogous to that of aluminum chloride (AlCl₃). [1] In this arrangement, the molybdenum atoms exhibit octahedral coordination geometry, being surrounded by six chloride ions. These MoCl₆ octahedra share edges to form a layered, two-dimensional network. [5] The crystal system is monoclinic, belonging to the C2/m space group. [5] The layered nature of α -MoCl₃ is a key feature, influencing its physical properties and its potential for intercalation chemistry. Within this structure, the Mo-Cl bond distances range from 2.40 to 2.50 Å. [5]



[Click to download full resolution via product page](#)

Caption: Idealized octahedral coordination of a Molybdenum atom in the α - MoCl_3 lattice.

The β - MoCl_3 Polymorph

The beta form of Molybdenum(III) trichloride also features a layered structure, but with a different packing arrangement of the chloride ions.[1] While the α -form exhibits a cubic close-packing of chloride ions, the β -form is characterized by a hexagonal close-packing arrangement.[1] This subtle difference in packing leads to distinct physical and potentially chemical properties between the two polymorphs.

Synthesis of Molybdenum(III) Trichloride: Experimental Protocols

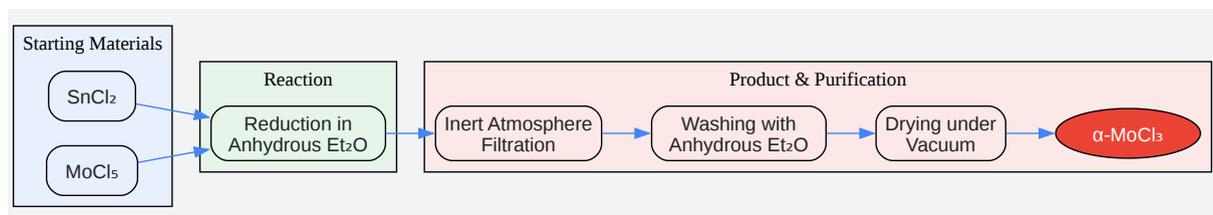
The synthesis of MoCl_3 requires careful consideration of its air and moisture sensitivity. All manipulations should be performed under an inert atmosphere (e.g., argon or nitrogen) using Schlenk line or glovebox techniques. The most common synthetic routes involve the reduction of a higher-valent molybdenum chloride, typically molybdenum(V) pentachloride (MoCl_5).

Synthesis of $\alpha\text{-MoCl}_3$ via Reduction of MoCl_5 with Tin(II) Chloride

This method is often preferred due to its higher yield and the use of a milder reducing agent compared to hydrogen gas.^[1]

Protocol:

- **Preparation:** In a glovebox, charge a Schlenk flask equipped with a magnetic stir bar with anhydrous tin(II) chloride (SnCl_2).
- **Dissolution:** Add anhydrous diethyl ether (Et_2O) to the flask and stir to dissolve the SnCl_2 .
- **Addition of MoCl_5 :** Slowly add solid MoCl_5 to the stirred solution. The reaction is typically exothermic, and the addition should be controlled to maintain a moderate temperature.
- **Reaction:** Continue stirring the reaction mixture at room temperature. The progress of the reaction can be monitored by the color change of the solution and the precipitation of the dark red $\alpha\text{-MoCl}_3$ product.
- **Isolation:** After the reaction is complete (typically several hours), the solid product is isolated by filtration under an inert atmosphere.
- **Washing and Drying:** The collected solid is washed with anhydrous diethyl ether to remove any unreacted starting materials and byproducts, and then dried under vacuum to yield pure $\alpha\text{-MoCl}_3$.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of α - MoCl_3 via SnCl_2 reduction of MoCl_5 .

Synthesis via Reduction of MoCl_5 with Hydrogen Gas

This is a more traditional method for preparing MoCl_3 .^[6]

Protocol:

- Setup: Place MoCl_5 in a reaction tube within a tube furnace.
- Inert Atmosphere: Purge the system with an inert gas (e.g., argon) to remove air and moisture.
- Reduction: Introduce a stream of dry hydrogen (H_2) gas over the MoCl_5 while heating the furnace. The reaction temperature and H_2 flow rate are critical parameters to control the reaction.
- Condensation: The volatile byproducts (e.g., HCl) are carried away by the gas stream.
- Isolation: After the reaction is complete, the furnace is cooled to room temperature under a continuous flow of inert gas. The resulting MoCl_3 product is then collected in an inert atmosphere.

Chemical Reactivity and Applications

The reactivity of MoCl_3 is dominated by its Lewis acidic nature and its ability to serve as a precursor to a wide range of molybdenum complexes. Its air and moisture sensitivity are critical considerations in its chemical transformations.

Lewis Acidity and Formation of Adducts

Molybdenum(III) trichloride acts as a Lewis acid, readily forming adducts with Lewis bases. A notable example is the formation of ether complexes, such as $\text{MoCl}_3(\text{THF})_3$ (THF = tetrahydrofuran) and $\text{MoCl}_3(\text{Et}_2\text{O})_3$.^[1] These adducts are often more soluble and easier to handle than the parent MoCl_3 , making them valuable starting materials for further synthesis. The formation of these adducts involves the coordination of the oxygen atom of the ether to the molybdenum center.

Role in Catalysis

Molybdenum compounds are known for their catalytic activity in various organic transformations.^[7] MoCl_3 and its derivatives have shown promise as catalysts, particularly in the polymerization and cyclotrimerization of alkynes.^[3] The catalytic cycle is believed to involve the coordination of the alkyne to the molybdenum center, followed by insertion and subsequent reaction steps to form the polymer or cyclic product. The precise mechanism can be complex and is an active area of research.

Precursor to Organometallic and Coordination Compounds

A primary application of MoCl_3 is as a starting material for the synthesis of other molybdenum compounds. It can be used to prepare a variety of organometallic complexes, coordination compounds, and metal-organic frameworks (MOFs). These reactions often involve the displacement of the chloride ligands by other anionic or neutral ligands.

Emerging Applications in Drug Development

Recent research has highlighted the potential of molybdenum compounds as therapeutic agents, particularly in the field of oncology.^[8] While much of the research has focused on other molybdenum species, the unique properties of Mo(III) complexes make them intriguing candidates for drug design. The cytotoxicity of certain molybdenum compounds against cancer cell lines has been demonstrated, and proposed mechanisms of action include the induction of

apoptosis and the generation of reactive oxygen species (ROS).[9][10] The development of Mo(III)-based metallodrugs is an emerging area with the potential for significant advancements in cancer therapy.

Safety and Handling

Molybdenum(III) trichloride is a hazardous substance that requires careful handling.

- **Air and Moisture Sensitivity:** As previously mentioned, MoCl_3 is highly sensitive to air and moisture.[1] All handling and storage should be conducted under a dry, inert atmosphere (e.g., in a glovebox or using Schlenk techniques). Exposure to air can lead to oxidation and the formation of molybdenum oxides, while reaction with water will produce hydrochloric acid.
- **Corrosivity:** It is a corrosive material that can cause severe skin burns and eye damage.[11]
- **Toxicity:** Inhalation of dust can cause respiratory irritation.[12] Ingestion is also harmful.
- **Personal Protective Equipment (PPE):** Appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat, must be worn at all times when handling MoCl_3 . Work should be conducted in a well-ventilated fume hood.

Conclusion

Molybdenum(III) trichloride is a compound of fundamental importance and growing practical utility. Its rich structural chemistry, coupled with its versatile reactivity, makes it a cornerstone for the synthesis of a wide array of molybdenum-containing materials. From its role as a catalyst in organic synthesis to its emerging potential in the development of novel anticancer agents, MoCl_3 continues to be a subject of intense scientific inquiry. A thorough understanding of its physical and chemical properties, as detailed in this guide, is the foundation for unlocking its full potential in advancing chemical and biomedical research.

References

- Molybdenum(III) chloride. In Wikipedia. Retrieved January 24, 2026, from [[Link](#)]
- Couch, D. E., & Brenner, A. (1959). Preparation of Trichloride and Tetrachloride of Molybdenum. *Journal of Research of the National Bureau of Standards Section A: Physics*

and Chemistry, 63A(2), 185–188.

- Method for preparing molybdenum pentachloride. (2011). Google Patents.
- Schinski, W., & Holt, S. L. (2021). Nature-Inspired Homogeneous Catalytic Perchlorate Reduction Using Molybdenum Complexes.
- MoCl₃ Crystal Structure. Materials Project. Retrieved January 24, 2026, from [[Link](#)]
- Preparation method of monoclinic-phase molybdenum trioxide. (2012). Google Patents.
- Lin, Y.-S., Chen, Y.-J., & Chen, Y.-F. (2016). The Synthesis of α-MoO₃ by Ethylene Glycol.
- Wang, H., Li, C., & Sun, Y. (2022). High-Temperature Reaction Mechanism of Molybdenum Metal in Direct Coal Liquefaction Residue. *Molecules*, 27(16), 5345.
- Winter, M. Molybdenum: molybdenum trichloride. WebElements. Retrieved January 24, 2026, from [[Link](#)]
- Molybdenum trichloride. PubChem. Retrieved January 24, 2026, from [[Link](#)]
- Polyoxometalate. In Wikipedia. Retrieved January 24, 2026, from [[Link](#)]
- Dilworth, J. R., & Richards, R. L. (1980). Ether Complexes of Molybdenum(III) and Molybdenum(IV) Chlorides. *Inorganic Syntheses*, 20, 119-122.
- Trost, B. M., & Dogra, K. (2007). Mechanistic studies of the molybdenum-catalyzed asymmetric alkylation reaction. *Proceedings of the National Academy of Sciences*, 104(33), 13196-13200.
- Coddington, J. M., & Taylor, M. J. (1989). Molybdenum-95 nuclear magnetic resonance and vibrational spectroscopic studies of molybdenum(VI) species in aqueous solutions and solvent extracts from hydrochloric and hydrobromic acid: evidence for the complexes [Mo₂O₅(H₂O)₆]²⁺, [MoO₂X₂(H₂O)₂](X = Cl or Br), and [MoO₂Cl₄]²⁻. *Journal of the Chemical Society, Dalton Transactions*, (11), 2233-2238.
- Odularu, A. T., Ajibade, P. A., & Mbese, J. Z. (2019). Impact of Molybdenum Compounds as Anticancer Agents.
- Molybdenum trioxide. PubChem. Retrieved January 24, 2026, from [[Link](#)]
- Jayaprakash, D., & Figg, W. D. (2014). Molybdenum-based compounds in catalysis reactions.
- Synthesis, characterization and anti-cancer applications of ytterbium doped gadolinium molybdate nanophosphor compound. International Molybdenum Association. Retrieved

January 24, 2026, from [\[Link\]](#)

- How to prepare a solution of MoCl₃? ResearchGate. Retrieved January 24, 2026, from [\[Link\]](#)
- Trost, B. M., & Fraise, P. L. (2001). Investigating the Molybdenum Nitrogenase Mechanistic Cycle Using Spectroelectrochemistry. *Journal of the American Chemical Society*, 123(47), 11711–11712.
- Givan, A., & Shamir, J. (1983). Vibrational spectra of binuclear molybdenum sulfate complexes of high bond order. *Inorganic Chemistry*, 22(19), 2733-2736.
- Meyer, M. R., & Maurer, H. H. (2016). What is the contribution of human FMO3 in the N-oxygenation of selected therapeutic drugs and drugs of abuse?. *Toxicology Letters*, 258, S104.
- Odularu, A. T., Ajibade, P. A., & Mbese, J. Z. (2019). Impact of Molybdenum Compounds as Anticancer Agents.
- Odularu, A. T., Ajibade, P. A., & Mbese, J. Z. (2019). Impact of Molybdenum Compounds as Anticancer Agents.
- Lide, D. R. (Ed.). (2004). *CRC handbook of chemistry and physics* (85th ed.). CRC press.
- Flint, C. D., & Paulusz, A. G. (1980). Infrared and visible luminescence spectra of MoCl₆ 3- and MoBr₆ 3- in cubic elpasolite crystals. *Molecular Physics*, 41(4), 907-919.
- C-H, Lee. (2014).
- Broda, H., & Tuczak, F. (2021). Catalytic Ammonia Synthesis Mediated by Molybdenum Complexes with PN₃P Pincer Ligands: Influence of P/N Substituents and Molecular Mechanism. *Molecules*, 26(11), 3235.
- Averkiev, B. B., & Polshettiwar, V. (2020). Efficacy and Mechanism of Action of Marine Alkaloid 3,10-Dibromofascaplysin in Drug-Resistant Prostate Cancer Cells. *Marine Drugs*, 18(12), 627.
- R, V. S., & S, S. (2019). Steering Efficacy of Nano Molybdenum Towards Cancer: Mechanism of Action. *International Journal of Nanomedicine*, 14, 3965–3978.
- Li, Y., Wang, Y., Zhang, Y., Wang, Y., & Liu, Y. (2023). Magnetic Susceptibility of High-Purity Molybdenum: Role of Trace Impurities and Theoretical Modeling.
- Ashenhurst, J. *Master Organic Chemistry*. Retrieved January 24, 2026, from [\[Link\]](#)
- Molybdenum compounds in catalysts. International Molybdenum Association. Retrieved January 24, 2026, from [\[Link\]](#)
- Pati, R. S., Rai, R. K., Islam, A., & Roy, G. (2023).

- Jeyakumar, K., & Chand, D. K. (2008). Ring-Opening Reactions of Epoxides Catalyzed by Molybdenum(VI) Dichloride Dioxide. *Synthesis*, 2008(05), 807-819.
- Van Der Vight, L. A., et al. (2023).
- Shvo, Y., Goldberg, I., Czerkie, D., & Stein, Z. (1997).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Molybdenum\(III\) chloride - Wikipedia \[en.wikipedia.org\]](#)
- [2. WebElements Periodic Table » Molybdenum » molybdenum trichloride \[winter.group.shef.ac.uk\]](#)
- [3. Molybdenum\(III\) chloride, 99.5% \(metals basis\) 2 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.ca\]](#)
- [4. Cytotoxicity of Iron \(III\), Molybdenum \(III\), and their Mixtures in BALB/3T3 and HepG2 Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. imoa.info \[imoa.info\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. Impact of Molybdenum Compounds as Anticancer Agents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. Steering Efficacy of Nano Molybdenum Towards Cancer: Mechanism of Action - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. mdpi.com \[mdpi.com\]](#)
- [12. Molybdenum trichloride | Cl₃Mo | CID 83515 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Molybdenum(III) Trichloride: A Comprehensive Technical Guide for Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b079302#physical-and-chemical-properties-of-molybdenum-3-trichloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com